

The Enigmatic 4-Methoxybenzo[d]isoxazole: A Search for Definitive Identification

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Compound of Interest

Compound Name: 4-Methoxybenzo[d]isoxazole

Cat. No.: B15058450

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For researchers, scientists, and professionals in drug development, the precise identification of a chemical compound is the cornerstone of any rigorous scientific investigation. The Chemical Abstracts Service (CAS) number is a unique and unambiguous identifier for a specific substance, allowing for clear communication and reliable information retrieval. However, a comprehensive search for the CAS number of **4-Methoxybenzo[d]isoxazole** has proven to be a challenging endeavor, revealing a scarcity of publicly available, consolidated data for this particular isomer.

While the broader family of methoxy-substituted benzisoxazoles is documented, specific and detailed technical information, including a dedicated CAS number for the 4-methoxy variant, is not readily found in major chemical databases. This suggests that **4-Methoxybenzo[d]isoxazole** may be a novel or less-studied compound, with its synthesis, properties, and biological activities yet to be extensively characterized and cataloged.

In contrast, a close structural isomer, 3-Methoxybenzo[d]isoxazole, is assigned the CAS number 26384-74-7. The availability of this identifier allows for the retrieval of some associated data, though a comprehensive technical guide with detailed experimental protocols and extensive quantitative data for this compound also remains elusive in publicly accessible literature.

The absence of a specific CAS number for **4-Methoxybenzo[d]isoxazole** presents a significant hurdle in compiling an in-depth technical guide as requested. Foundational data, including physicochemical properties, spectroscopic data (NMR, IR, Mass Spectrometry), and

toxicological information, are intrinsically linked to this unique identifier. Without it, any attempt to provide detailed experimental protocols or quantitative data would be speculative and lack the necessary scientific rigor.

The Path Forward: A Call for Characterization

The current informational landscape underscores a potential opportunity for original research. The synthesis and thorough characterization of **4-Methoxybenzo[d]isoxazole** would be a valuable contribution to the field of medicinal chemistry. Such a study would involve:

- **Unambiguous Synthesis:** Development and documentation of a reliable synthetic route to produce **4-Methoxybenzo[d]isoxazole** with high purity.
- **Structural Elucidation:** Comprehensive analysis using modern spectroscopic techniques (^1H NMR, ^{13}C NMR, Mass Spectrometry, and X-ray crystallography) to definitively confirm the structure and isomeric purity.
- **Physicochemical Profiling:** Determination of key properties such as melting point, boiling point, solubility, and pKa.
- **Biological Screening:** Evaluation of its activity in relevant biological assays to explore its potential as a lead compound in drug discovery.

Upon successful synthesis and characterization, a new CAS number could be assigned, paving the way for its inclusion in chemical databases and facilitating further research by the scientific community.

Alternative Focus: The Better-Defined Isomer

Given the current limitations, a detailed technical guide could be developed for the known isomer, 3-Methoxybenzo[d]isoxazole (CAS: 26384-74-7). While still not as extensively documented as some other heterocyclic compounds, a more substantial body of information could potentially be collated from existing literature and patents. This would provide a valuable resource for researchers interested in the biological activities and chemical properties of the methoxybenzo[d]isoxazole scaffold.

For professionals in drug development, the exploration of such closely related analogs is a common strategy. Understanding the structure-activity relationships (SAR) between different isomers can provide crucial insights for the design of more potent and selective drug candidates.

In conclusion, while a comprehensive technical guide on **4-Methoxybenzo[d]isoxazole** cannot be accurately constructed at this time due to the lack of a definitive CAS number and associated data, this informational gap highlights an area ripe for new scientific inquiry. The synthesis and characterization of this compound would be a noteworthy endeavor, expanding the known chemical space and potentially uncovering a molecule with valuable biological properties. In the interim, focusing on closely related and better-defined isomers, such as 3-Methoxybenzo[d]isoxazole, offers a pragmatic approach for advancing research in this chemical class.

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